

Operational Guide: Safe Disposal and Management of Butyl Decyl Phthalate (BDP)

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Compound of Interest

Compound Name: *Butyl decyl phthalate*

CAS No.: 89-19-0

Cat. No.: B1668122

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Document Control:

- Scope: Laboratory and Industrial Chemical Waste Management
- Target Compound: **Butyl Decyl Phthalate** (CAS: 89-19-0)[1][2][3][4][5]
- Hazard Class: Aquatic Toxin / Potential Endocrine Disruptor

Executive Summary & Chemical Profile

Butyl decyl phthalate (BDP) is a high-molecular-weight phthalate ester primarily used as a plasticizer.[2] Unlike lower molecular weight phthalates (like diethyl phthalate), BDP exhibits lower volatility and higher lipophilicity.

Critical Operational Insight: While BDP is not currently listed as a specific RCRA U-listed or P-listed hazardous waste by the US EPA (unlike its cousin Dibutyl Phthalate - U069), it must be managed as Non-RCRA Regulated Chemical Waste due to its persistence, bioaccumulation potential, and aquatic toxicity. Under no circumstances should BDP be disposed of via sanitary sewer systems.

Physicochemical Data for Disposal Planning

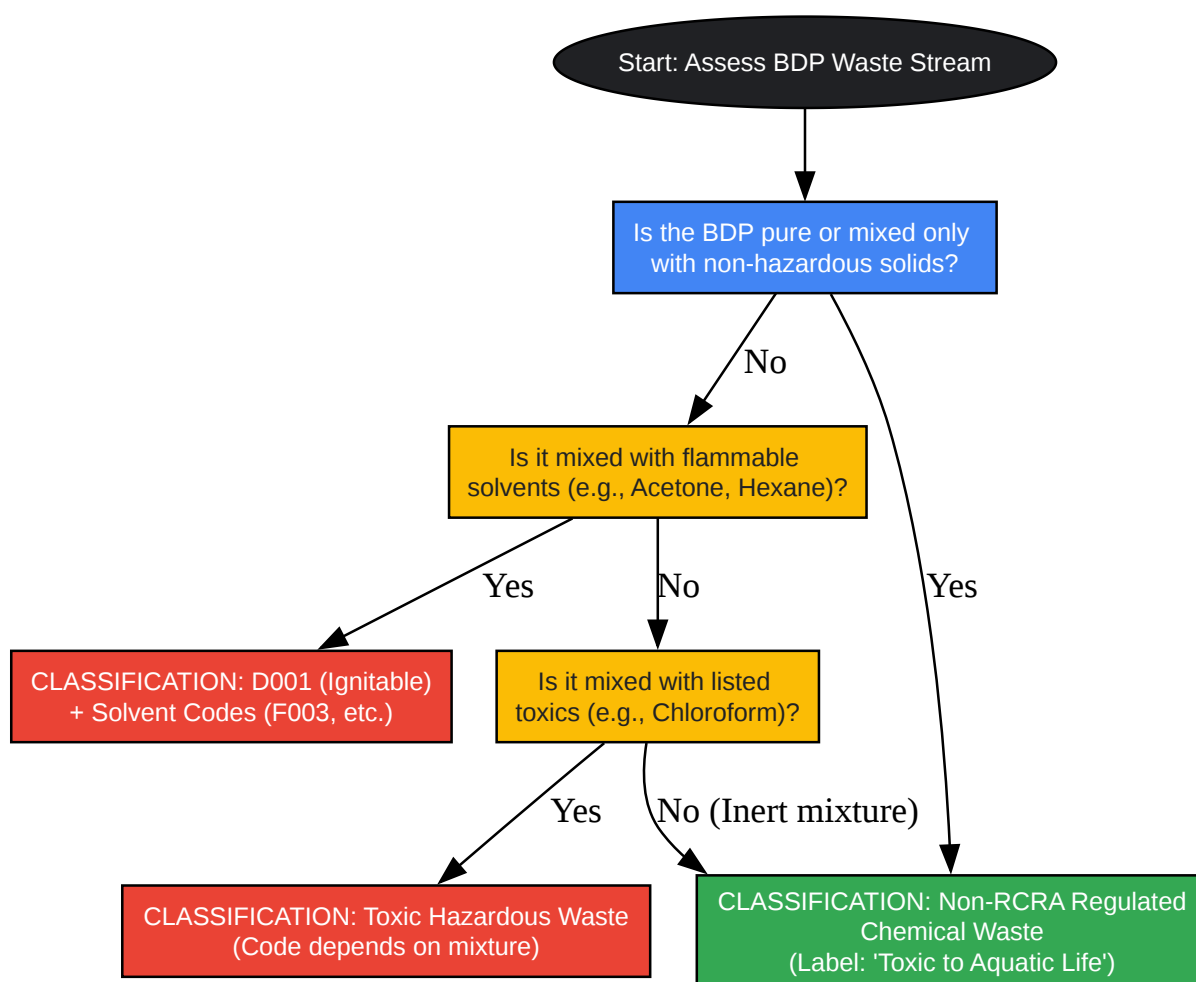
Property	Value	Operational Implication
CAS Number	89-19-0	Use for waste manifesting and inventory tracking.
Physical State	Viscous Liquid	Requires leak-proof secondary containment.
Flash Point	~211°C (412°F)	Not a D001 Ignitable waste unless mixed with solvents.
Water Solubility	Negligible (<0.1 mg/L)	Will form surface films; difficult to rinse with water alone.
Density	~0.99 g/cm ³	Floats on water; heavier than some organic solvents.

Regulatory Classification & Waste Characterization

Proper characterization determines the disposal pathway. Use the logic flow below to categorize your specific waste stream.

Waste Characterization Logic (DOT Visualization)

The following decision tree illustrates the logic for classifying BDP waste based on its purity and admixtures.



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Figure 1: Decision logic for classifying **Butyl Decyl Phthalate** waste streams. Note that "Non-RCRA" does not imply non-hazardous for transport; it simply means it lacks a federal waste code.

Pre-Disposal Segregation & Compatibility

The Golden Rule of Phthalate Safety: Never mix phthalate waste with strong oxidizers.

BDP is an ester.^{[3][5][6][7][8]} While relatively stable, it is incompatible with strong oxidizing agents (e.g., nitric acid, peroxides, permanganates). Mixing BDP with these agents in a waste container can lead to exothermic hydrolysis or oxidation, pressurizing the container.

Segregation Protocol:

- Segregate from Oxidizers: Keep separate from Waste Stream "Oxidizers."
- Compatible Streams: Can be safely bulked with other non-halogenated organic solvents (e.g., mineral oil, high-boiling esters) if the disposal facility permits bulking.
- Container Material: High-Density Polyethylene (HDPE) or Glass. Avoid low-grade plastics that may soften upon long-term exposure to concentrated phthalates.

Step-by-Step Disposal Procedure

Step 1: Container Selection[9]

- Primary Choice: 4L or 20L HDPE Carboy (UN Rated).
- Secondary Choice: Amber glass bottle (if volume < 1L).
- Requirement: Cap must be chemically resistant (polypropylene or PTFE-lined).

Step 2: Collection & Labeling

Even if the waste is not federally regulated as RCRA hazardous, you must label it to communicate hazard to emergency responders.

- Label Header: "Non-RCRA Regulated Chemical Waste" (or "Hazardous Waste" if required by state law, e.g., CA, MA).
- Chemical Contents: Write "**Butyl Decyl Phthalate**" (Do not use abbreviations like BDP).
- Hazard Checkbox: Check "Toxic" (due to aquatic toxicity).

Step 3: Satellite Accumulation

- Store the container in a designated Satellite Accumulation Area (SAA) at or near the point of generation.
- Secondary Containment: Place the carboy in a polyethylene tray capable of holding 110% of the container's volume.
- Closure: Keep the container tightly closed at all times unless adding waste.

Step 4: Final Handoff

- Once the container is 90% full, date it and move it to the Central Accumulation Area (CAA) within 3 days.
- Disposal Method: The required destruction method is Fuel Blending/Incineration. This ensures the complete thermal destruction of the phthalate ester bond, preventing environmental leaching.

Emergency Response: Spill Management

Phthalates are viscous and adhere to surfaces, making physical removal difficult. They render floors extremely slippery.

Spill Response Workflow (DOT Visualization)



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Figure 2: Immediate response workflow for BDP spills.

Detailed Spill Protocol:

- Isolate: Block drains immediately. BDP floats and will spread rapidly on water surfaces.
- Absorb: Do not use paper towels for large spills; they will become saturated and drip. Use clay-based absorbents (kitty litter), vermiculite, or sand.
- Solvent Wash: After removing the bulk material, the surface will remain greasy. Wash with a surfactant solution (detergent and water) or a mild solvent like ethanol to cut the film.
- Disposal: All absorbent materials and rags must be disposed of as chemical waste, not trash.

References

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- To cite this document: BenchChem. [Operational Guide: Safe Disposal and Management of Butyl Decyl Phthalate (BDP)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1668122/docs#operational-guide-safe-disposal-and-management-of-butyl-decyl-phthalate-bdp\]](https://www.benchchem.com/product/b1668122/docs#operational-guide-safe-disposal-and-management-of-butyl-decyl-phthalate-bdp)

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